

Application Note: Quantification of Echitamine using High-Performance Liquid Chromatography (HPLC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Echitamine

Cat. No.: B201333

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Introduction

Echitamine is a prominent indole alkaloid found in plants of the *Alstonia* genus, notably *Alstonia scholaris*, commonly known as the "Devil's tree".^[1] This compound has garnered significant interest from the scientific community due to its potential therapeutic properties, including antineoplastic activities. As research into its pharmacological effects continues, the need for a robust and reliable analytical method for its quantification is paramount. This application note details a validated High-Performance Liquid Chromatography (HPLC) method for the accurate determination of **echitamine** in various sample matrices, particularly plant extracts.

Chemical Structure

The chemical structure of **Echitamine** is provided below:

- Molecular Formula: $C_{22}H_{29}N_2O_4^+$ ^{[2][3]}
- Molecular Weight: 385.5 g/mol ^[2]
- CAS Number: 6871-44-9^{[2][3]}

Quantitative Data Summary

The following table summarizes the quantitative performance of the described HPLC method for **echitamine** analysis.[4]

Parameter	Value
Linearity Range	3–15 µg/mL
Correlation Coefficient (r ²)	0.999
Limit of Detection (LOD)	0.64 µg/mL
Limit of Quantification (LOQ)	2.15 µg/mL
Repeatability (%RSD)	< 1.14%
Reproducibility (%RSD)	< 1.16%
Recovery (Mean %)	> 99.48%

Experimental Protocols

This section provides a detailed protocol for the quantification of **echitamine** using HPLC.

1. Materials and Reagents

- **Echitamine** standard (purity ≥ 98%)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Potassium dihydrogen phosphate (KH₂PO₄) (Analytical grade)
- Trifluoroacetic acid (TFA) (HPLC grade)
- Hexane (Analytical grade)
- Water (Milli-Q or equivalent)
- 0.45 µm membrane filters

2. Instrumentation and Chromatographic Conditions

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- Column: Chromolith RP-18 coupled column (150 mm x 4.6 mm)[4]
- Mobile Phase: Acetonitrile: 0.01 M KH_2PO_4 buffer with 0.1% TFA (20:80, v/v)[4]
- Flow Rate: 0.5 mL/min[4]
- Detection Wavelength: 254 nm[4]
- Column Temperature: 25 °C[4]
- Injection Volume: 10 μL [4]

3. Preparation of Standard Solutions

- Standard Stock Solution (1.0 mg/mL): Accurately weigh 10 mg of **echitamine** standard and dissolve it in 10 mL of methanol in a volumetric flask.[4]
- Working Standard Solutions (3–15 $\mu\text{g/mL}$): Prepare a series of dilutions from the stock solution using methanol to obtain concentrations of 3, 6, 9, 12, and 15 $\mu\text{g/mL}$. [4]

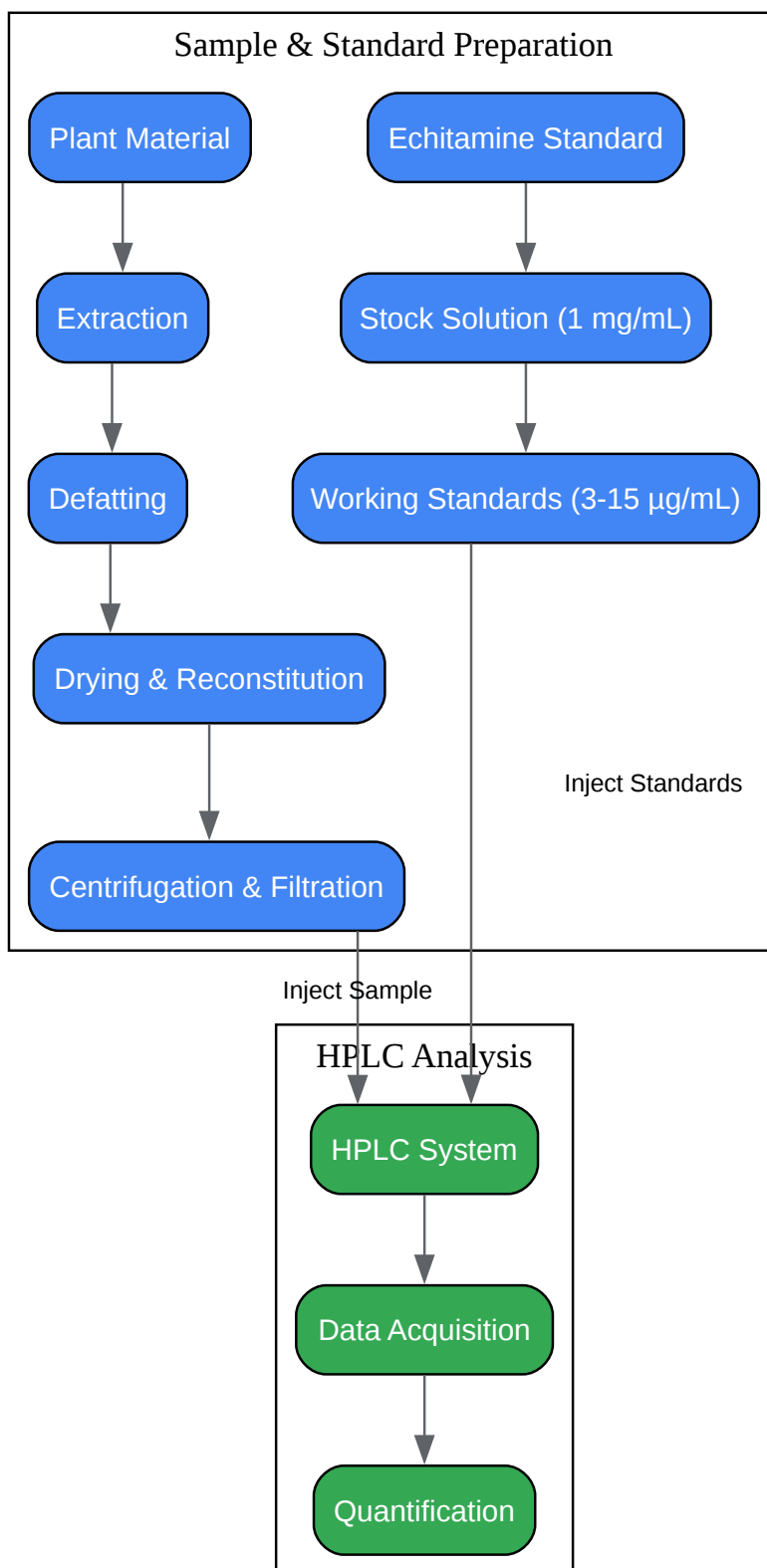
4. Sample Preparation (from Plant Material)

- Extraction: Extract the dried and powdered plant material using an appropriate method (e.g., maceration, sonication, or microwave-assisted extraction) with a suitable solvent like methanol.
- Defatting: Combine the extracts and defat with hexane.[4]
- Drying and Reconstitution: Remove the solvent under vacuum at 40°C. Redissolve the obtained residue in 1 mL of methanol.[4]
- Centrifugation and Filtration: Centrifuge the reconstituted sample at 10,000 rpm for 10 minutes. Filter the supernatant through a 0.45 μm membrane filter prior to HPLC injection.[4]

5. Analysis Procedure

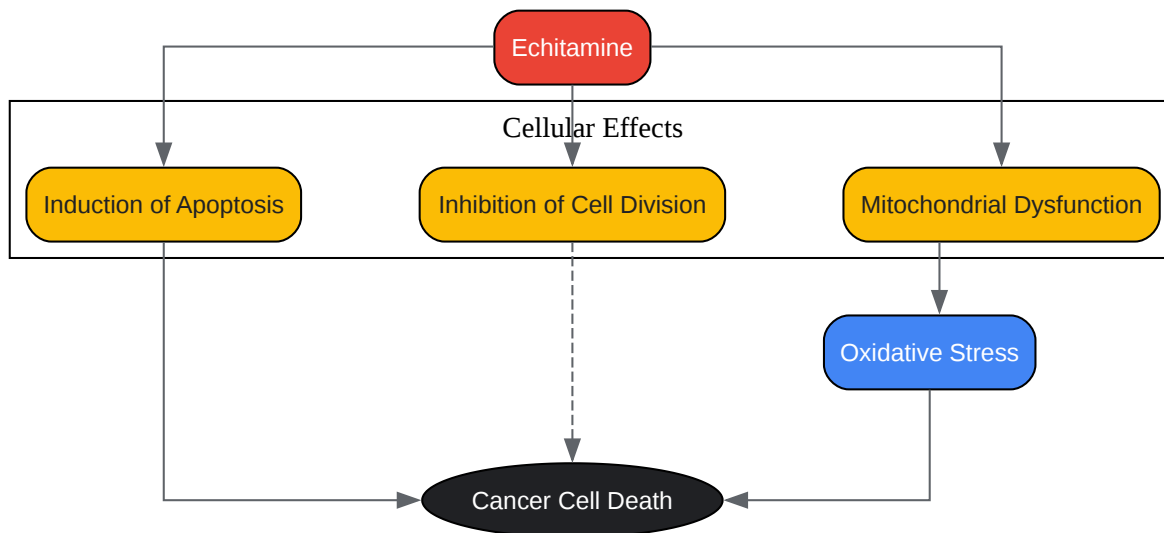
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject 10 μL of each working standard solution in triplicate to construct a calibration curve.
- Inject 10 μL of the prepared sample solution for analysis.
- Identify the **echitamine** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **echitamine** in the sample using the calibration curve.

Visualizations



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Caption: Experimental workflow for **Echitamine** quantification by HPLC.



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Caption: Proposed mechanism of **Echitamine**'s antineoplastic activity.

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- To cite this document: BenchChem. [Application Note: Quantification of Echitamine using High-Performance Liquid Chromatography (HPLC)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b201333#high-performance-liquid-chromatography-hplc-method-for-echitamine-quantification]

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